

Personal protective equipment for handling Methyl 5-bromopyridine-2-carboxylate

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Compound of Interest

Compound Name: Methyl 5-bromopyridine-2-carboxylate

Cat. No.: B1661943

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Essential Safety and Handling Guide for Methyl 5-bromopyridine-2-carboxylate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Methyl 5-bromopyridine-2-carboxylate** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development.

Chemical Profile:

Property	Value
IUPAC Name	methyl 5-bromopyridine-2-carboxylate
CAS Number	29682-15-3[1]
Molecular Formula	C7H6BrNO2[1]
Molecular Weight	216.03 g/mol
Appearance	White to pale cream or pale yellow crystals or powder[1]
Hazards	Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335)[2]

Immediate Safety and Hazard Information

Methyl 5-bromopyridine-2-carboxylate is a compound that requires careful handling due to its irritant properties. Direct contact can cause skin and serious eye irritation, and inhalation of dust may lead to respiratory irritation.^[2] Adherence to proper safety protocols is crucial to minimize exposure and ensure a safe laboratory environment.

First Aid Measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[2] If eye irritation persists, seek medical advice/attention.^[2]
- **Skin Contact:** Wash off immediately with plenty of soap and water.^[2] If skin irritation occurs, get medical advice/attention.^[2] Contaminated clothing should be removed and washed before reuse.^[2]
- **Inhalation:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing.^[2]^[3] If you feel unwell, call a poison center or doctor.^[2]
- **Ingestion:** If swallowed, rinse mouth. Do NOT induce vomiting. Seek medical attention if you feel unwell.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical when handling this compound. The following table outlines the recommended PPE.

Area	Personal Protective Equipment	Purpose
Eyes/Face	Chemical splash goggles, Face shield	Protects against splashes and airborne particles.[4]
Hands	Chemical-resistant gloves (e.g., nitrile or neoprene)	Prevents skin contact and absorption.[5]
Body	A fully buttoned, flame-resistant lab coat	Protects skin from contamination.[4]
Respiratory	Use within a certified chemical fume hood. A respirator may be required for large quantities or inadequate ventilation.[4]	Prevents inhalation of harmful dust or vapors.[4]
Feet	Closed-toe, chemical-resistant shoes	Protects feet from spills.[4]

Operational Handling Plan

A systematic approach is crucial for safely working with **Methyl 5-bromopyridine-2-carboxylate**.

1. Preparation and Weighing:

- Always handle this compound in a certified chemical fume hood to minimize inhalation of dust or vapors.[4]
- Ensure proper ventilation in the work area.[4]
- Eyewash stations and safety showers must be readily accessible.[4]
- Before handling, ensure all necessary PPE is worn correctly.
- Conduct all weighing and transfers of the solid material within a chemical fume hood to prevent the dispersion of powder.[4]

2. Dissolving and Reactions:

- When dissolving the compound, add it slowly to the solvent to avoid splashing.[4]
- If the reaction is exothermic, have an ice bath ready to control the temperature.[4]
- Keep containers tightly closed when not in use to prevent the release of vapors.[4]

3. Spill Management:

- In case of a small spill, use an absorbent material like sand or vermiculite to contain the powder.[4]
- Carefully sweep up the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.[4]
- For large spills, evacuate the area and follow your institution's emergency procedures.

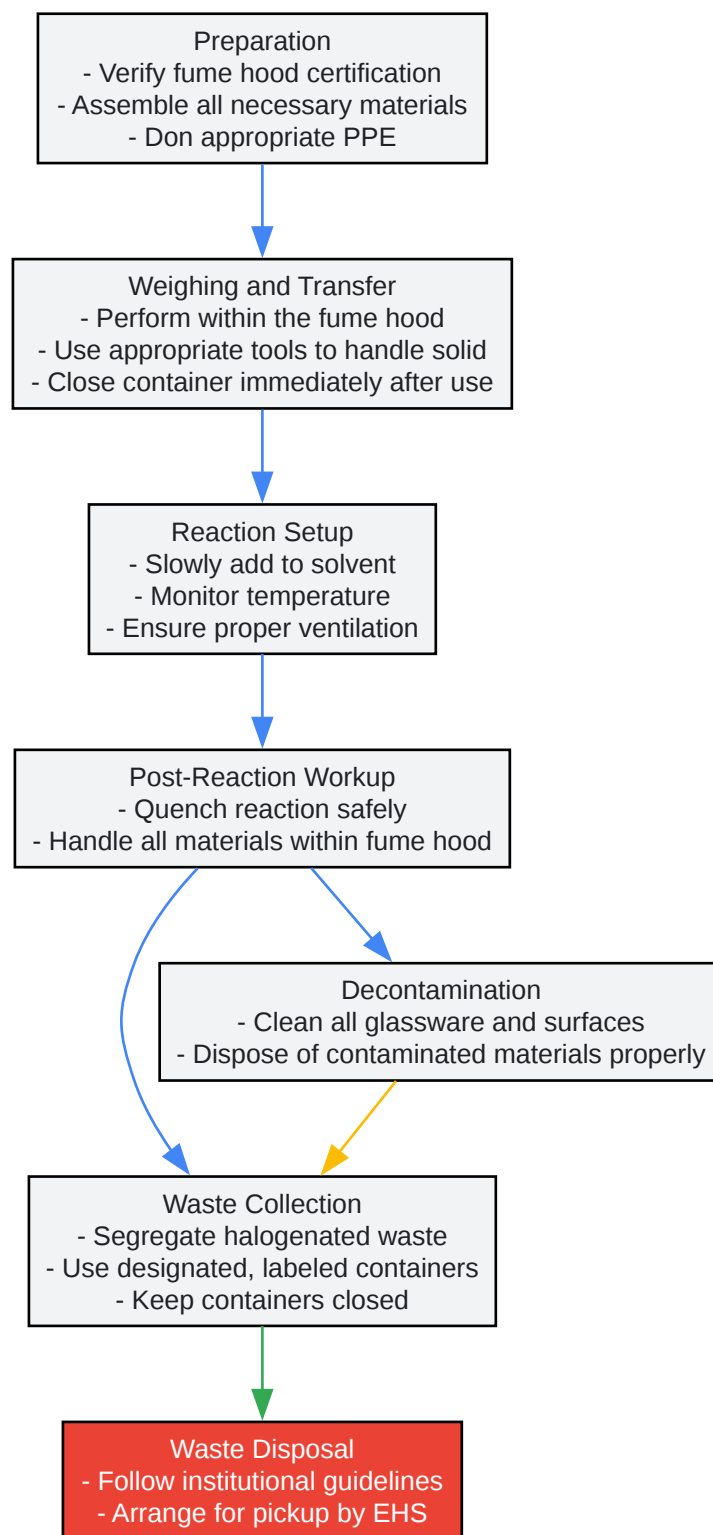
Disposal Plan

Proper disposal of **Methyl 5-bromopyridine-2-carboxylate** and its waste is critical to prevent environmental contamination and ensure safety.

- **Waste Classification:** As a brominated organic compound, this chemical is classified as a halogenated organic waste.[6]
- **Waste Segregation:** It is crucial to segregate halogenated organic waste from non-halogenated waste streams.[7][8] Do not mix with acids, bases, or other reactive chemicals.[6]
- **Containerization:** Collect all waste containing **Methyl 5-bromopyridine-2-carboxylate**, including contaminated consumables (e.g., gloves, absorbent paper), in a designated, clearly labeled hazardous waste container.[9] The container should be kept closed except when adding waste.[9]
- **Disposal Procedure:** Dispose of the hazardous waste through your institution's designated hazardous waste management program, following all local, state, and federal regulations.[4] Halogenated organic wastes are typically incinerated at a regulated hazardous waste facility.[6]

Experimental Workflow

The following diagram illustrates a logical workflow for the safe handling of **Methyl 5-bromopyridine-2-carboxylate** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Methyl 5-bromopyridine-2-carboxylate**.

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